

Caloxin 2A1: Application Notes on Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: Caloxin 2A1

Cat. No.: B12413259

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Introduction

Caloxin 2A1 is a peptide inhibitor of the plasma membrane $\text{Ca}^{2+}/\text{Mg}^{2+}$ -ATPase (PMCA)[1][2][3]. By selectively targeting an extracellular domain of the PMCA, **Caloxin 2A1** provides a valuable tool for studying the role of this essential ion pump in cellular calcium homeostasis and signaling[3][4]. Proper handling and preparation of **Caloxin 2A1** are critical for obtaining reliable and reproducible experimental results. These application notes provide detailed information on the solubility of **Caloxin 2A1** and protocols for the preparation of stock solutions.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C64H91N19O22	[1][5][6]
Molecular Weight	1478.5 g/mol	[1]
Appearance	Solid, White to off-white powder	[6][7]
Purity	≥95% - ≥98%	[1][6][8]
Storage (Solid)	-20°C for ≥ 4 years	[1]

Solubility Data

Caloxin 2A1 is supplied as a solid, typically as a trifluoroacetate (TFA) salt[1]. The solubility of **Caloxin 2A1** can vary depending on the solvent and the presence of solubilizing agents. The following table summarizes the known solubility data for **Caloxin 2A1**. It is recommended to use freshly opened, anhydrous solvents to avoid degradation of the peptide[7].

Solvent	Concentration	Observations	Reference
Water	~1 mg/mL	Aqueous solutions are not recommended for storage for more than one day.	[1]
DMSO	100 mg/mL (67.64 mM)	Ultrasonic treatment may be required to aid dissolution.[7][9]	[7][9]
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (1.69 mM)	Clear solution.	[7]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (1.69 mM)	Clear solution.	[7]

Experimental Protocols

Preparation of Aqueous Stock Solutions

Aqueous solutions of **Caloxin 2A1** are suitable for immediate use in many cell-based assays. However, due to the limited stability of the peptide in aqueous solutions, it is recommended to prepare them fresh for each experiment and not to store them for more than one day[1].

Materials:

- **Caloxin 2A1** (solid)
- Sterile, deionized, or distilled water

- Vortex mixer
- Sterile microcentrifuge tubes

Protocol:

- Allow the **Caloxin 2A1** vial to equilibrate to room temperature before opening.
- Weigh the desired amount of **Caloxin 2A1** solid in a sterile microcentrifuge tube.
- Add the calculated volume of sterile water to achieve the desired concentration (e.g., for a 1 mg/mL stock solution, add 1 mL of water to 1 mg of **Caloxin 2A1**).
- Vortex the solution until the peptide is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- Use the freshly prepared solution immediately. Discard any unused portion.

Preparation of DMSO Stock Solutions

DMSO is a common solvent for preparing high-concentration stock solutions of **Caloxin 2A1**, which can then be diluted into aqueous buffers or cell culture media for experiments.

Materials:

- **Caloxin 2A1** (solid)
- Anhydrous, cell culture grade DMSO
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile, light-protected microcentrifuge tubes

Protocol:

- Equilibrate the **Caloxin 2A1** vial to room temperature.

- Weigh the desired amount of **Caloxin 2A1** solid in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration.
- Vortex the solution vigorously to dissolve the peptide. If precipitation occurs, brief sonication in an ultrasonic water bath may be necessary to achieve a clear solution[7][9].
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles[7].
- Store the aliquots at -20°C or -80°C.

Stock Solution Storage and Stability

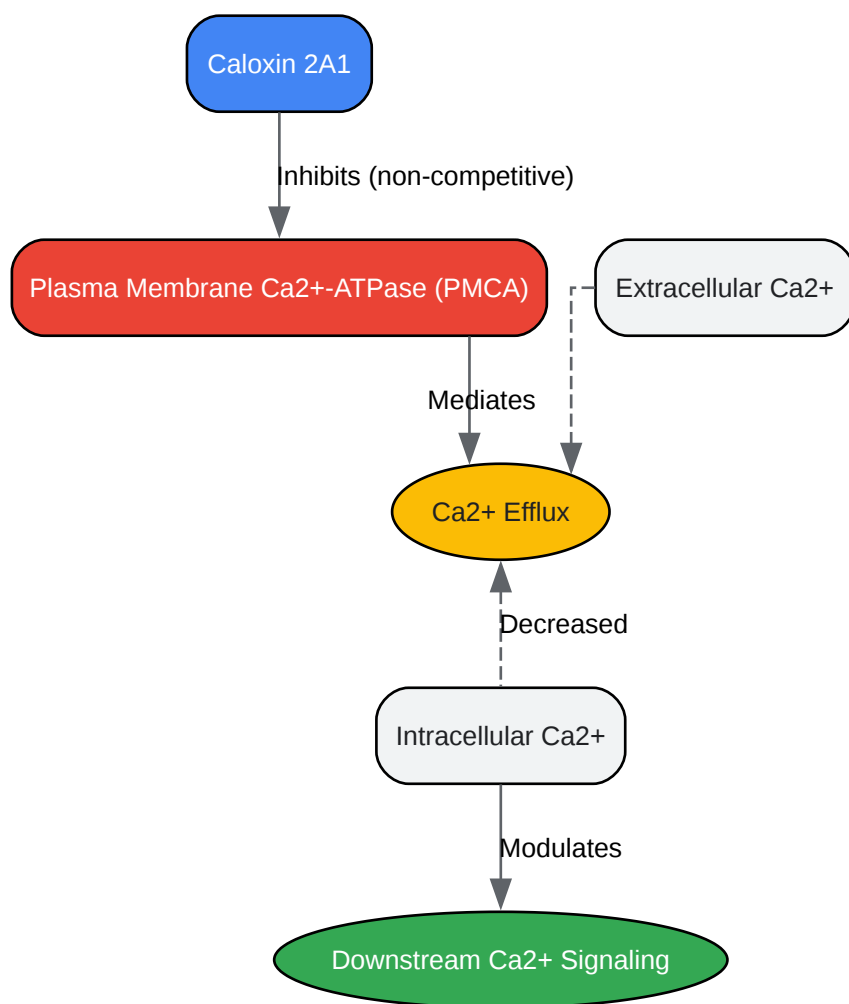
Proper storage of **Caloxin 2A1**, both in solid form and as stock solutions, is crucial for maintaining its activity.

Form	Storage Temperature	Stability	Reference
Solid	-20°C	≥ 4 years	[1]
Aqueous Solution	4°C	Not recommended for more than one day	[1]
DMSO Stock Solution	-20°C	Up to 1 month	[5][7]
DMSO Stock Solution	-80°C	Up to 6 months	[7]

Note: Always allow stock solutions to thaw completely and equilibrate to room temperature before use. Ensure the solution is clear and free of precipitates before diluting into your experimental buffer or media.

Mechanism of Action and Signaling Pathway

Caloxin 2A1 is a non-competitive inhibitor of the plasma membrane Ca^{2+} -ATPase (PMCA)[2][4]. It binds to an extracellular domain of the pump, thereby inhibiting its ability to extrude Ca^{2+} from the cell[2][3]. This leads to an increase in intracellular calcium concentration, which can modulate various downstream signaling pathways.

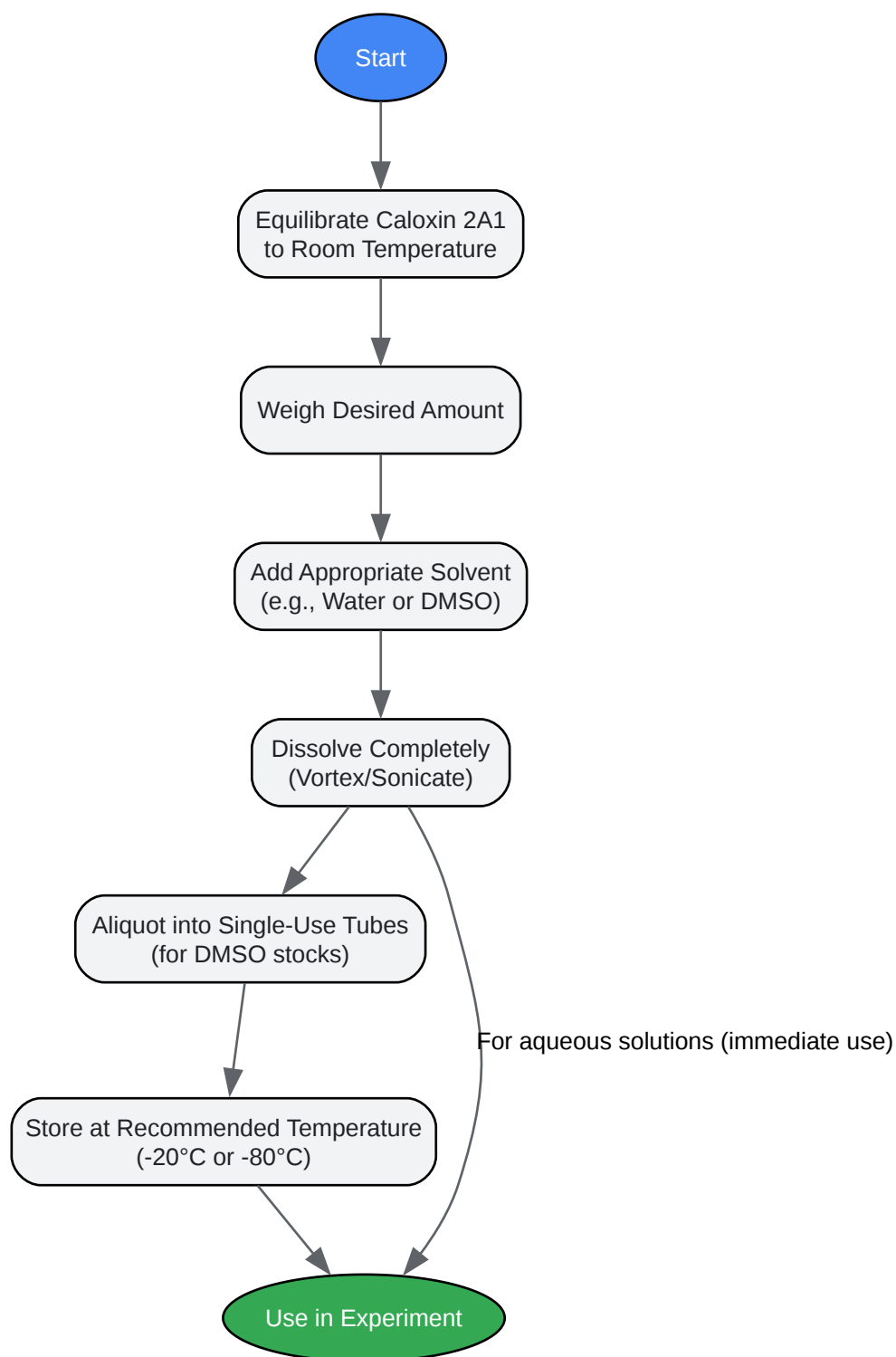


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Caption: **Caloxin 2A1** inhibits PMCA, leading to altered Ca²⁺ efflux and intracellular signaling.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a **Caloxin 2A1** stock solution.



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Caption: Workflow for preparing **Caloxin 2A1** stock solutions.

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